

Personal protective equipment for handling 2,5-Dibromo-1,4-benzoquinone

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Compound of Interest

Compound Name: 2,5-Dibromo-1,4-benzoquinone

Cat. No.: B160935

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Essential Safety and Handling Guide for 2,5-Dibromo-1,4-benzoquinone

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2,5-Dibromo-1,4-benzoquinone**. It is intended for researchers, scientists, and professionals in drug development to ensure a safe laboratory environment.

Hazard Identification and Classification:

2,5-Dibromo-1,4-benzoquinone is a hazardous substance. According to the Globally Harmonized System (GHS), it is classified as causing skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield may also be required where splash hazards exist.	Protects against dust particles and splashes that can cause serious eye irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., polychloroprene, nitrile rubber, butyl rubber).[2] Wear appropriate protective clothing to prevent skin exposure.[2]	Prevents skin irritation and absorption of the harmful substance.[1][2]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face respirator should be used if exposure limits are exceeded.	Protects against inhalation of dust which may cause respiratory irritation.[1]

Safety, Handling, and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the chemical's integrity.

Handling:

- Avoid contact with skin and eyes.[2][3]
- Do not breathe dust.[3]
- Wash hands thoroughly after handling.[2][3]
- Use only in a well-ventilated area.[4]
- Avoid the formation of dust and aerosols.[2]

- Do not eat, drink, or smoke when using this product.[2][4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents.[3]
- Store locked up.

Spill and Emergency Procedures

Immediate and appropriate response is critical in case of a spill or exposure.

Spills:

- Minor Spills:
 - Ensure adequate ventilation.[3]
 - Wear appropriate PPE.
 - Sweep up the material and place it into a suitable container for disposal.[3][5]
 - Avoid generating dust.[6][7]
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area and prevent entry.
 - Alert emergency responders and inform them of the nature of the hazard.[6][7]
 - Increase ventilation.[6]
 - Contain the spill if it is safe to do so.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[3][5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[3] If skin irritation occurs, get medical advice/attention.[4]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[3] Call a poison center or doctor/physician if you feel unwell.[3]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[4]

Disposal Plan

Proper disposal of **2,5-Dibromo-1,4-benzoquinone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Dispose of contents/container to an approved waste disposal plant.[3]
- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

Workflow for Handling 2,5-Dibromo-1,4-benzoquinone



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Caption: Workflow for the safe handling of **2,5-Dibromo-1,4-benzoquinone**.

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